

Safety precautions for working with "4-bromo-N,2-dihydroxybenzamide"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-bromo-N,2-dihydroxybenzamide**

Cat. No.: **B1281288**

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Application Notes and Protocols for 4-bromo-N,2-dihydroxybenzamide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes, safety precautions, and experimental protocols for the handling and use of **4-bromo-N,2-dihydroxybenzamide** (CAS No. 61799-79-9). The information is intended to ensure safe laboratory practices and to provide a framework for its application in research and development, particularly in the context of medicinal chemistry and drug discovery.

Overview and Physicochemical Properties

4-bromo-N,2-dihydroxybenzamide is a benzamide derivative. Its chemical structure suggests its potential as a scaffold in the synthesis of more complex molecules, particularly in the development of kinase inhibitors and other biologically active compounds. While detailed studies on its biological activity are not extensively reported in publicly available literature, its use as an intermediate in the synthesis of p38 kinase inhibitors has been documented.^[1] The chemical, physical, and toxicological properties of this compound have not been thoroughly investigated.

Table 1: Physicochemical and Toxicological Properties of **4-bromo-N,2-dihydroxybenzamide**

Property	Value	Source
Molecular Formula	C ₇ H ₆ BrNO ₃	[2]
Molecular Weight	232.03 g/mol	[2]
CAS Number	61799-79-9	[2]
Appearance	Solid	[2]
Melting Point	225-226 °C (decomposes)	[2]
Odor	No data available	[2]
pH	No data available	[2]
Boiling Point	No data available	[2]
Flash Point	No data available	[2]
Acute Oral Toxicity	Category 4 (Harmful if swallowed)	[2]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	[2]
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)	[2]
Respiratory Irritation	Category 3 (May cause respiratory irritation)	[2]
Carcinogenicity	Not identified as a carcinogen by IARC or ACGIH.	[2]

Safety Precautions and Handling

2.1. Hazard Identification and GHS Classification

4-bromo-N,2-dihydroxybenzamide is classified under the Globally Harmonized System (GHS) with the following hazards:

- H302: Harmful if swallowed.[\[2\]](#)

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

The signal word for this compound is "Warning".[2]

2.2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety glasses and a face shield.[2] All eye protection must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[2]
- Skin Protection: Handle with chemical-resistant gloves.[2] Gloves should be inspected before use. A complete suit protecting against chemicals is recommended. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[2]
- Respiratory Protection: For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator.[2]

2.3. Safe Handling Procedures

- Avoid contact with skin, eyes, and clothing.[2]
- Avoid the formation of dust and aerosols.[2]
- Provide appropriate exhaust ventilation at places where dust is formed.[2]
- Wash hands thoroughly after handling and before breaks.[2]

2.4. First Aid Measures

- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[2]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[2]

- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]

2.5. Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Special Hazards: No data available.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [2]

2.6. Disposal Considerations

- Dispose of surplus and non-recyclable solutions to a licensed disposal company.[2]
- Contact a licensed professional waste disposal service to dispose of this material.[2]
- Contaminated packaging should be disposed of as an unused product.[2]

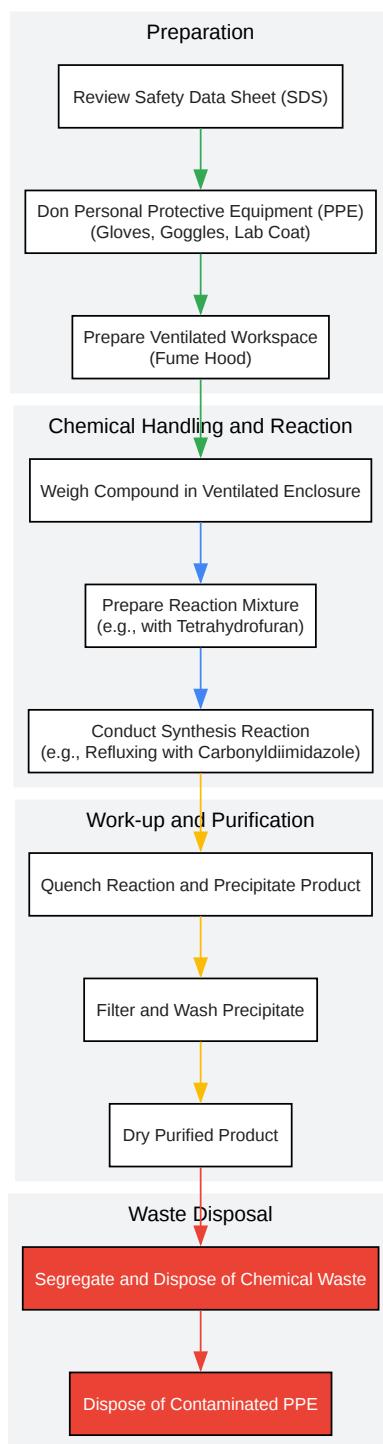
Experimental Protocols

While specific experimental protocols for **4-bromo-N,2-dihydroxybenzamide** are not widely published, its use as a chemical intermediate in the synthesis of p38 kinase inhibitors provides a basis for a general workflow.[1] The following protocols are representative of how this compound might be handled in a research setting for synthetic chemistry and subsequent biological screening of its derivatives.

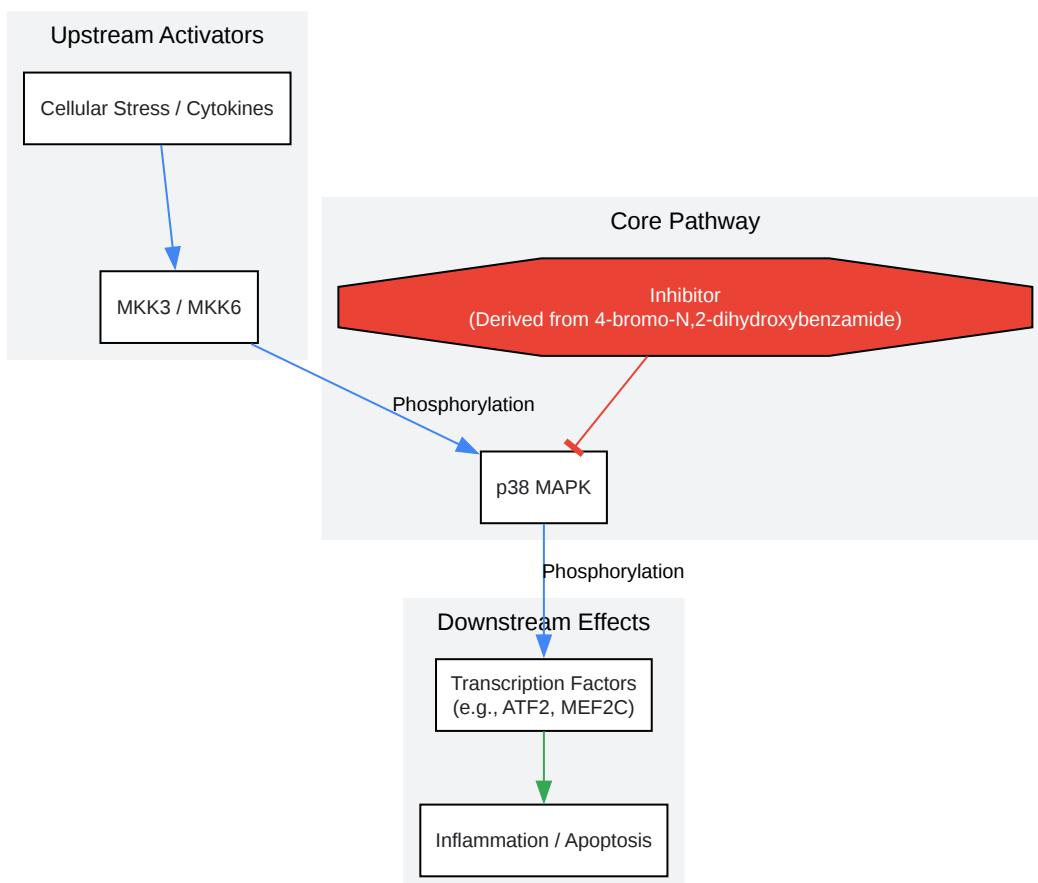
3.1. General Workflow for Handling and Use

The following diagram illustrates a general workflow for the safe handling and use of **4-bromo-N,2-dihydroxybenzamide** in a research laboratory setting.

General Workflow for 4-bromo-N,2-dihydroxybenzamide



Hypothetical Target: p38 MAPK Signaling Pathway

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References

- 1. 4-bromo-N,2-dihydroxybenzamide | 61799-79-9 | Benchchem [benchchem.com]
- 2. aaronchem.com [aaronchem.com]
- To cite this document: BenchChem. [Safety precautions for working with "4-bromo-N,2-dihydroxybenzamide"], BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1281288#safety-precautions-for-working-with-4-bromo-n-2-dihydroxybenzamide]

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